

phase transition temperature of sphalerite to wurtzite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zinc sulfide

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An in-depth analysis of the sphalerite-to-wurtzite phase transition reveals a complex interplay of temperature, particle size, and chemical composition. While the bulk transition temperature is well-established, recent research has demonstrated significant deviations at the nanoscale and under varying environmental conditions. This guide provides a comprehensive overview of the quantitative data, experimental methodologies, and the fundamental principles governing this important solid-state transformation.

Phase Transition Temperature Data

The transition of sphalerite (cubic ZnS) to wurtzite (hexagonal ZnS) is a critical parameter in materials science, geology, and semiconductor technology. The following table summarizes the key quantitative data gathered from various experimental and theoretical studies.

Material	Transition Temperature (°C)	Influencing Factors	Measurement Technique	Reference
Bulk ZnS	1020	-	Not specified	[1][2][3][4]
Bulk ZnS	1023	-	Thermodynamic calculation	[5][6]
Bulk ZnS	1020	Lowered by Fe or Mn impurities	Not specified	[4]
ZnS Nanoparticles (2-7 nm)	300 - 400	Particle size	In-situ TEM annealing, DSC	[2][3]
ZnS with CdS	Depressed	Addition of CdS	X-ray diffraction	[7]

Experimental Protocols

The determination of the sphalerite-wurtzite phase transition temperature relies on a variety of sophisticated experimental techniques. Below are detailed methodologies for key experiments cited in the literature.

In-situ Isothermal Annealing in a Transmission Electron Microscope (TEM)

This method allows for the direct observation of phase transformations in nanoparticles at elevated temperatures.

- **Sample Preparation:** As-synthesized sphalerite nanoparticles (2-7 nm in size) are dispersed on a TEM grid, ensuring particles are well-separated to minimize sintering.[2][3]
- **Heating:** The TEM grid is placed on a hot stage TEM holder. The temperature is ramped up to the target isothermal annealing temperature (e.g., 200 °C, 300 °C, 350 °C, and 400 °C) at a controlled rate of 20 °C/min.[2]
- **Observation:** The sample is held at the target temperature for a specific duration. Electron diffraction patterns are continuously monitored to detect the emergence of diffraction rings

corresponding to the hexagonal wurtzite phase.[\[2\]](#)[\[3\]](#)

- **Data Analysis:** The onset time for the phase transformation is recorded for each annealing temperature. For example, the onset was observed after 90 minutes at 300 °C, 10 minutes at 350 °C, and 4 minutes at 400 °C.[\[2\]](#)[\[3\]](#)

Differential Scanning Calorimetry (DSC)

DSC is employed to detect the heat flow associated with the phase transition, providing information on the onset temperature.

- **Sample Preparation:** A known mass of the as-synthesized ZnS nanoparticles is placed in a DSC sample pan.
- **Heating Program:** The sample is heated at a constant rate.
- **Data Acquisition:** The heat flow to the sample is measured as a function of temperature. An endothermic or exothermic peak indicates a phase transition.
- **Analysis:** The onset of the sphalerite to wurtzite transformation is identified from the DSC curve. In one study, the onset was observed at approximately 300 °C.[\[2\]](#)[\[3\]](#)

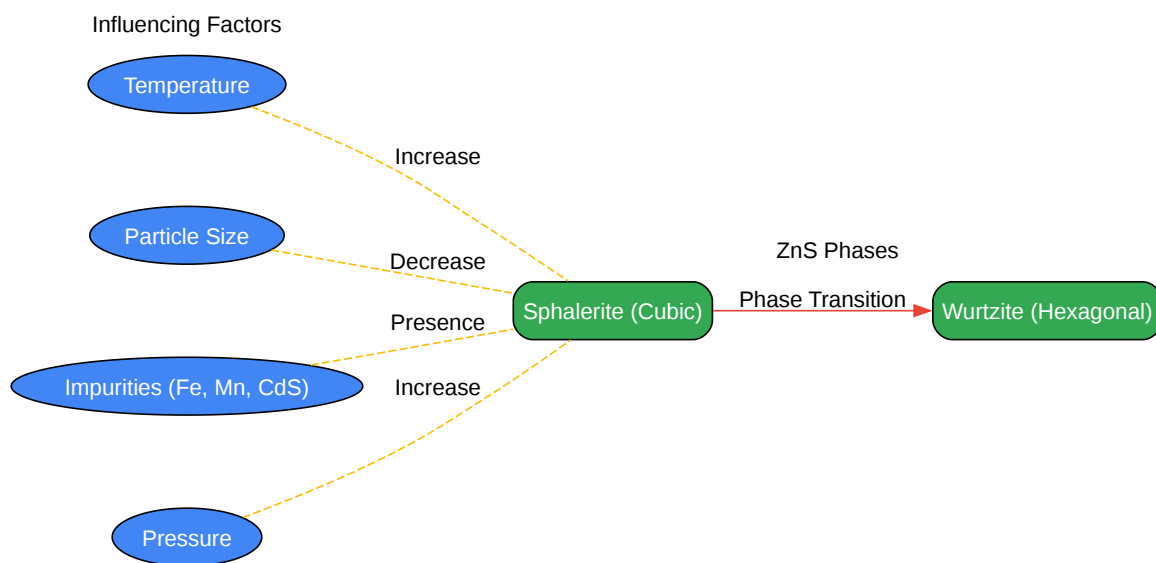
Dissociative Sublimation by Modified Entrainment

This technique is used to determine the thermodynamic properties of the phase transition.

- **Experimental Setup:** The dissociative sublimation of both α -ZnS (wurtzite) and β -ZnS (sphalerite) is studied in the temperature range of 1010–1445 K.[\[8\]](#)[\[9\]](#)
- **Measurement:** The vapor pressures of Zn(g) and S₂(g) in equilibrium with the solid phases are measured.
- **Thermodynamic Calculation:** From the vapor pressure data, the Gibbs free energy equations for the sublimation of each phase are derived.[\[8\]](#)[\[9\]](#) These equations are then used to calculate the enthalpy and entropy changes of the transformation at the transition temperature (1293 K or 1020 °C).[\[8\]](#)[\[9\]](#)

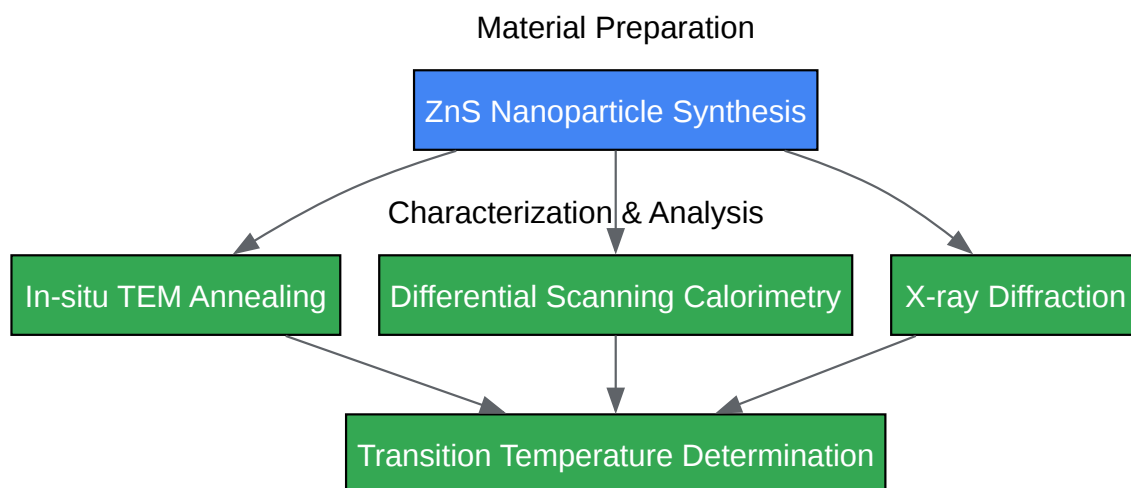
Visualization of the Phase Transition

The following diagrams illustrate the key relationships in the sphalerite-to-wurtzite phase transition.



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Caption: Factors influencing the sphalerite to wurtzite phase transition.



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Caption: Experimental workflow for determining the phase transition temperature.

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- To cite this document: BenchChem. [phase transition temperature of sphalerite to wurtzite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7820697#phase-transition-temperature-of-sphalerite-to-wurtzite]

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